

4''-methyloxy-Genistin CAS number and molecular weight.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4''-methyloxy-Genistin

Cat. No.: B10818132

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An In-depth Technical Guide to 4''-methyloxy-Genistin

This technical guide provides essential information on the isoflavone **4''-methyloxy-Genistin**, tailored for researchers, scientists, and professionals in drug development. This document outlines its core physicochemical properties and provides a visual representation of its key attributes.

Core Physicochemical Data

4''-methyloxy-Genistin is an isoflavone methyl-glycoside that has been isolated from *Cordyceps militaris* grown on germinated soybeans.[1] As a derivative of genistin, it belongs to the broader class of flavonoids, which are widely studied for their biological activities.[2] The fundamental quantitative data for this compound are summarized below.

Property	Value	References
CAS Number	950910-16-4	[2][3][4][5][6]
Molecular Formula	C ₂₂ H ₂₂ O ₁₀	[2][3][7]
Molecular Weight	446.40 g/mol	[1][5]
Synonym	Genistein 7-O-beta-D-glucoside-4''-O-methylate	[2]

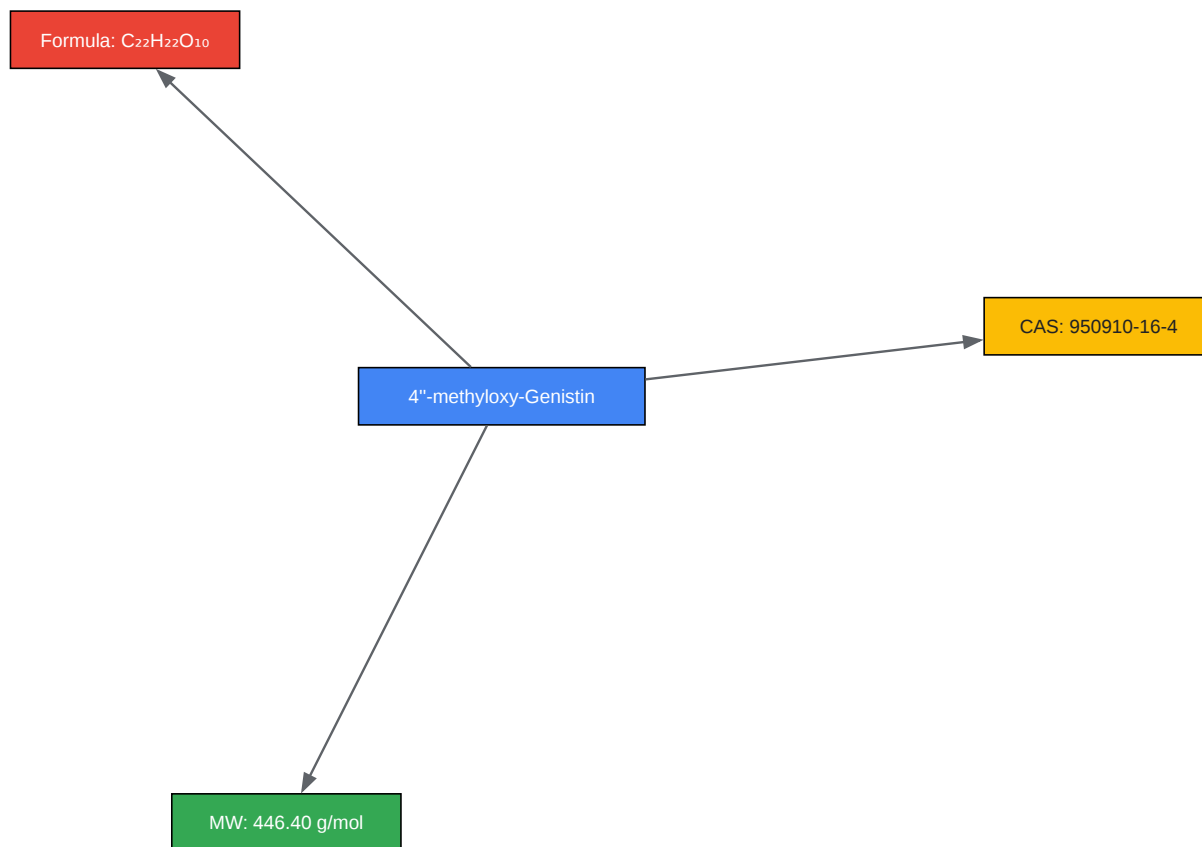
Methodology for Data Acquisition

The data presented in this guide are based on standard analytical methodologies for the characterization of chemical compounds.

- Mass Spectrometry: Used for the determination of the molecular weight by measuring the mass-to-charge ratio of ions.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Employed for the structural elucidation of the molecule, confirming the connectivity of atoms and the overall chemical structure.
- Chromatographic Techniques (e.g., HPLC): Utilized to purify the compound and assess its purity.^[2]

Key Compound Attributes

The following diagram illustrates the relationship between **4''-methyloxy-Genistin** and its fundamental identifiers.



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Caption: Core identifiers of **4''-methyloxy-Genistin**.

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- 7. 4"-methyloxy-Genistin - Lifeasible [[lifeasible.com](https://www.lifeasible.com)]
- To cite this document: BenchChem. [4"-methyloxy-Genistin CAS number and molecular weight.]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10818132#4-methyloxy-genistin-cas-number-and-molecular-weight>]

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